

Naphthol Green B: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Naphthol Green B

Cat. No.: B15552161

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Naphthol Green B (C.I. 10020; Acid Green 1) is a synthetic, water-soluble nitroso dye commonly utilized in histology and other scientific applications for its ability to impart a vibrant green color, particularly to collagen.^{[1][2][3]} This technical guide provides a comprehensive overview of the safety protocols, handling procedures, and essential data pertinent to the laboratory use of **Naphthol Green B**.

Core Safety and Handling

Naphthol Green B is considered a hazardous substance according to OSHA 29 CFR 1910.1200.^[4] While some classifications state it is not a hazardous substance or mixture, it is crucial to handle it with appropriate care to minimize exposure and ensure a safe laboratory environment.^[5]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **Naphthol Green B** to prevent skin and eye contact, as well as inhalation of the powdered form.

- **Eye Protection:** Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.^{[6][7]}
- **Skin Protection:** Wear protective gloves (such as nitrile rubber, polychloroprene, or butyl rubber) and clean, body-covering clothing or a lab coat.^{[4][8]}

- Respiratory Protection: In situations where dust may become airborne, a NIOSH-approved particulate respirator should be used.[9][10] Engineering controls like local exhaust ventilation or use within a chemical fume hood are recommended to keep airborne levels low.[8][11]

Handling and Storage

Adherence to proper handling and storage protocols is essential for maintaining the stability of **Naphthol Green B** and preventing accidental exposure or incompatible reactions.

- General Handling: Avoid all personal contact, including inhalation of dust.[4] Do not eat, drink, or smoke when handling the substance.[4] Wash hands thoroughly with soap and water after handling.[4]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed, original container.[4][9] Keep away from incompatible materials such as strong oxidizing agents.[5][6]

Quantitative Data

The following tables summarize the key physical, chemical, and toxicological data for **Naphthol Green B**.

Table 1: Physical and Chemical Properties

| Property | Value | References |
|--|---|------------|
| Synonyms | Acid Green 1, C.I. 10020 | [2] |
| CAS Number | 19381-50-1 | |
| Molecular Formula | C ₃₀ H ₁₅ FeN ₃ Na ₃ O ₁₅ S ₃ | [2][12] |
| Molecular Weight | 878.46 g/mol | [2] |
| Appearance | Dark green to black powder | [1][2][4] |
| Odor | Odorless | [4][6] |
| Solubility | Soluble in water | [5][13] |
| Absorption Maximum (λ _{max}) | 714 nm (in water) | [2][14] |
| pH | 9.3 (10 g/L aqueous solution at 20°C) | [5] |

Table 2: Toxicological and Hazard Data

| Parameter | Information | References |
|------------------------------------|---|------------|
| Acute Health Effects | May cause eye, skin, and respiratory tract irritation. May be harmful if swallowed or inhaled. | [9] |
| Chronic Health Effects | Prolonged or repeated exposure may cause target organ damage, specifically to the lungs and mucous membranes. | [8] |
| Carcinogenicity | Not classified as a carcinogen by IARC or ACGIH. | |
| LD ₅₀ /LC ₅₀ | Data not available. | [8][9] |
| GHS Classification | Not classified as a hazardous substance or mixture under GHS by some suppliers, but considered hazardous by others. | [4] |
| NFPA Ratings | Health: 0, Flammability: 1, Instability: 0 | [4][6] |

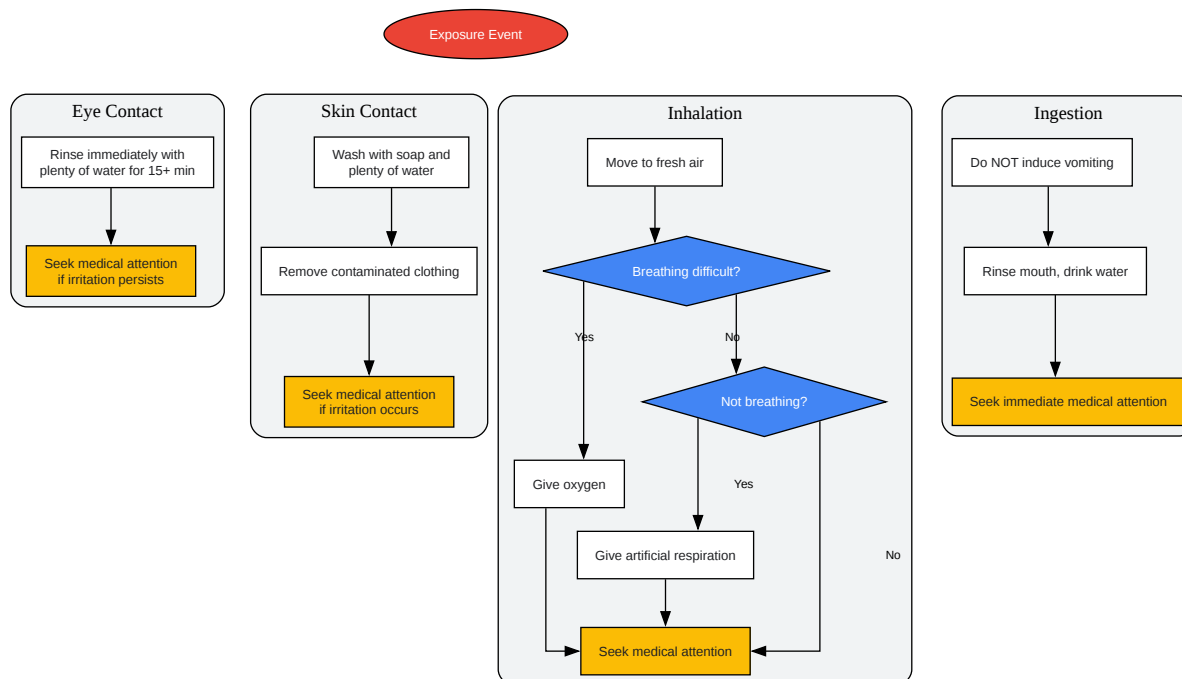
Emergency Procedures and First Aid

A clear and immediate response is critical in the event of an accidental exposure to **Naphthol Green B**.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[8][9]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention in the event of irritation.[4][8]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[8][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Call a physician immediately.[8][9]



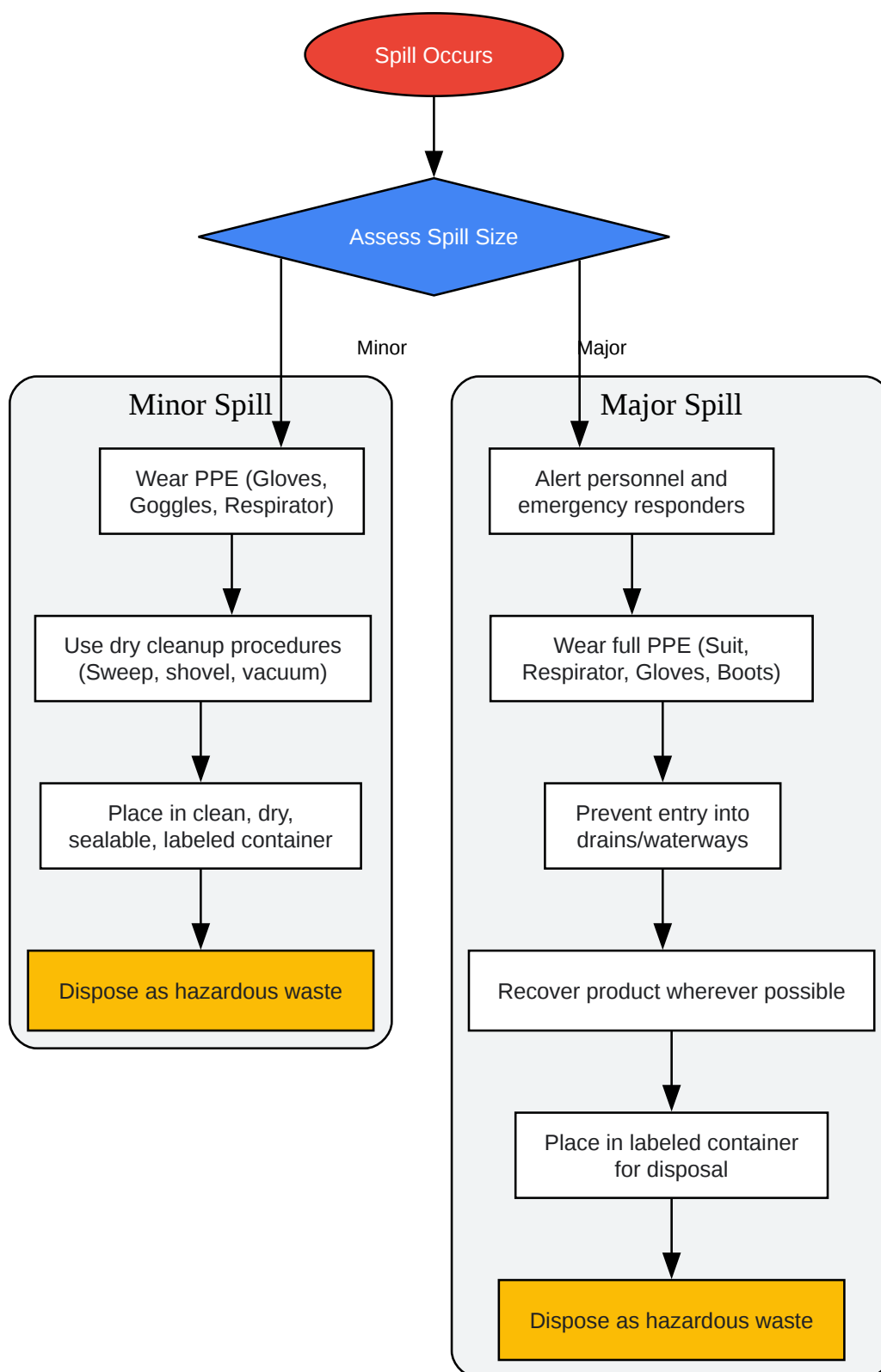
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First Aid Procedures for **Naphthol Green B** Exposure.

Spill Response

In the event of a spill, immediate and appropriate cleanup procedures are necessary to prevent contamination and exposure.

- Minor Spills: Clean up spills immediately. Use dry cleanup procedures and avoid generating dust. Sweep up, shovel, or vacuum the material and place it into a clean, dry, sealable, and labeled container for disposal.[4]
- Major Spills: Alert personnel in the area and emergency responders. Control personal contact by wearing appropriate PPE, including a dust respirator and full suit. Prevent spillage from entering drains or water courses. Recover the product wherever possible and place it in a labeled container for disposal.[4][8]



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Workflow for **Naphthol Green B** Spill Cleanup.

Experimental Protocols

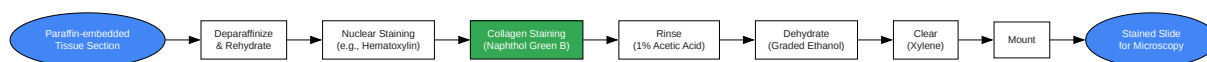
Naphthol Green B is frequently used as a counterstain in histological procedures, such as in variations of Masson's Trichrome stain, to visualize collagen.[\[1\]](#)[\[2\]](#)[\[15\]](#)

General Protocol for Collagen Staining (Counterstain)

This protocol outlines the general steps for using **Naphthol Green B** as a collagen stain. Specific timings and solution compositions may need to be optimized based on the tissue type and the primary stains used.

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (two changes of 5 minutes each).
 - Rehydrate through a graded series of ethanol (e.g., 100%, 95%, 70%) for 2-3 minutes each.
 - Rinse in distilled water.[\[2\]](#)[\[15\]](#)
- Nuclear Staining (if required):
 - Stain with a nuclear stain such as Weigert's iron hematoxylin for 5-10 minutes.
 - Wash in running tap water.
 - Differentiate briefly in acid alcohol if necessary, then "blue" the nuclei in running tap water or a suitable bluing agent.[\[15\]](#)
- Cytoplasmic Staining (if part of a trichrome method):
 - Stain with a cytoplasmic stain like Biebrich scarlet-acid fuchsin.
- Collagen Staining:
 - Prepare a 1% **Naphthol Green B** staining solution (1g of **Naphthol Green B** in 100 mL of distilled water, with 1 mL of glacial acetic acid added).[\[1\]](#)
 - Immerse slides in the **Naphthol Green B** solution for 5-10 minutes.[\[1\]](#)[\[15\]](#)

- Rinsing and Dehydration:
 - Rinse slides briefly in a 1% acetic acid solution.[1]
 - Rapidly dehydrate through graded ethanol solutions (e.g., 95%, 100%).[15]
- Clearing and Mounting:
 - Clear in xylene (two changes).
 - Mount with a resinous mounting medium.



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General Histological Staining Workflow with **Naphthol Green B**.

Disposal

All waste containing **Naphthol Green B** must be handled and disposed of in accordance with local, state, and federal regulations.[4] It should be treated as hazardous chemical waste.[11] Do not dispose of it down the drain or in regular trash.[11] Contaminated materials and unused product should be collected in a designated, labeled hazardous waste container for pickup by a licensed disposal service.[11]

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